

Application Notes and Protocols for 1,2-Dioctanoyl-3-linoleoyl-rac-glycerol

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Compound of Interest

Compound Name: 1,2-Dioctanoyl-3-linoleoyl-rac-glycerol

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Introduction

1,2-Dioctanoyl-3-linoleoyl-rac-glycerol (DOLG) is a mixed-acid triacylglycerol containing two short-chain saturated fatty acids (octanoyl) and one long-chain polyunsaturated fatty acid (linoleoyl). As a diacylglycerol (DAG) analogue, it is a valuable tool for studying lipid signaling pathways, particularly those involving protein kinase C (PKC) and other DAG-effector proteins. Proper dissolution and preparation of DOLG are critical for obtaining accurate and reproducible results in various biological assays. These application notes provide detailed protocols for the solubilization and emulsification of DOLG for in vitro and cell-based assays.

Data Presentation

The solubility of **1,2-Dioctanoyl-3-linoleoyl-rac-glycerol** has not been empirically determined in a wide range of solvents. However, based on the solubility of structurally similar lipids, a reasonable estimation can be made. The following table summarizes the solubility of related di- and triacylglycerols, providing a guide for solvent selection.

Compound	Solvent	Solubility
1,2-Dioleoyl-3-linoleoyl-rac-glycerol	DMF	10 mg/mL
Ethanol	10 mg/mL	
1,2-Dioctanoyl-3-decanoyl-rac-glycerol	Chloroform	Soluble
DMF	30 mg/mL	
DMSO	30 mg/mL	
Ethanol	30 mg/mL	
1,3-Dioctanoyl glycerol	Ethanol	~10 mg/mL
Chloroform	~10 mg/mL	
DMSO	~1 mg/mL	
DMF	~30 mg/mL	
1,2-dioctanoyl-sn-glycerol	Ethanol, DMSO, DMF	~7 mg/mL
PBS (pH 7.2)	~250 µg/mL	

Note: This data is compiled from various sources and should be used as a guideline. It is recommended to perform small-scale solubility tests before preparing a large stock solution.

Experimental Protocols

Protocol 1: Preparation of a Stock Solution in an Organic Solvent

This protocol is suitable for most in vitro assays where a small volume of a concentrated stock solution is added to a larger volume of aqueous buffer.

Materials:

- **1,2-Dioctanoyl-3-linoleoyl-rac-glycerol (DOLG)**

- Anhydrous Dimethyl sulfoxide (DMSO) or Ethanol
- Inert gas (e.g., argon or nitrogen)
- Sterile microcentrifuge tubes or glass vials

Procedure:

- **Weighing:** Carefully weigh the desired amount of DOLG in a sterile microcentrifuge tube or glass vial. Perform this step quickly to minimize exposure to air and moisture.
- **Solvent Addition:** Under a stream of inert gas, add the appropriate volume of anhydrous DMSO or ethanol to achieve the desired stock concentration (e.g., 10-50 mg/mL).
- **Dissolution:** Vortex the solution vigorously until the DOLG is completely dissolved. If necessary, gentle warming (up to 37°C) can be applied to aid dissolution.
- **Storage:** Store the stock solution at -20°C or -80°C under an inert atmosphere to prevent oxidation of the linoleoyl group. For short-term use, the solution can be stored at 2-8°C for a few days. It is recommended to prepare fresh dilutions for each experiment.

Protocol 2: Preparation of an Aqueous Emulsion

For cell-based assays or assays requiring a uniform dispersion of the lipid in an aqueous medium, an emulsion is often preferred.

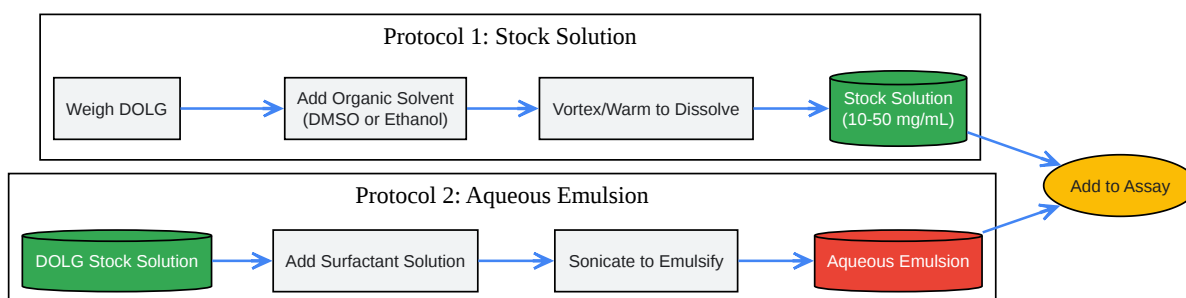
Materials:

- DOLG stock solution (from Protocol 1)
- Biologically compatible surfactant (e.g., Pluronic F-127, Tween-80)
- Phosphate-buffered saline (PBS) or other appropriate aqueous buffer
- Sonicator (bath or probe type)

Procedure:

- **Surfactant Preparation:** Prepare a stock solution of the chosen surfactant in the desired aqueous buffer (e.g., 10% Pluronic F-127 in PBS).
- **Initial Dilution:** In a sterile tube, add the required volume of the DOLG stock solution.
- **Emulsification:** While vortexing, slowly add the surfactant solution to the DOLG. The final concentration of the surfactant should be optimized for your specific application but is typically in the range of 0.05-0.5%.
- **Sonication:** Sonicate the mixture to create a uniform emulsion. For a bath sonicator, sonicate for 5-10 minutes. For a probe sonicator, use short bursts on a low power setting to avoid overheating and degradation of the lipid. The solution should appear as a homogenous, slightly cloudy suspension.
- **Final Dilution:** The resulting emulsion can be further diluted with the aqueous buffer to the final desired concentration for the assay.
- **Use:** Use the freshly prepared emulsion immediately for the best results.

Mandatory Visualization

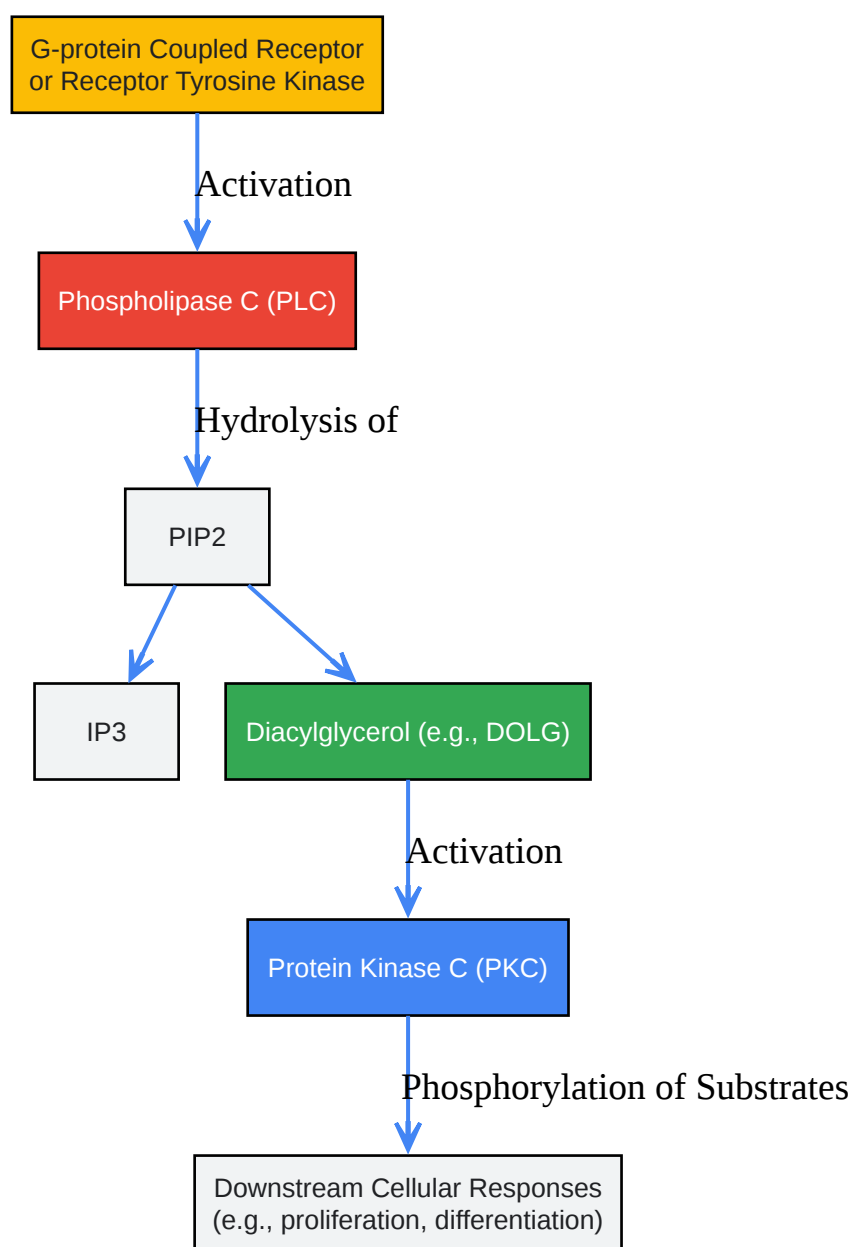


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Caption: Workflow for dissolving **1,2-Dioctanoyl-3-linoleoyl-rac-glycerol**.

Signaling Pathway Context

Diacylglycerols like DOLG are key second messengers in various signaling pathways. A primary mechanism of action is the activation of Protein Kinase C (PKC). The diagram below illustrates this simplified pathway.



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Caption: Simplified diacylglycerol signaling pathway.

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